

# Overcoming resistance to MeLAB in long-term cell culture

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Compound of Interest		
Compound Name:	MeLAB	
Cat. No.:	B15211869	Get Quote

# **Technical Support Center: MeLAB**

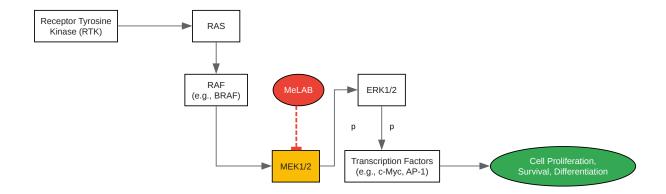
Welcome to the **MeLAB** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges associated with **MeLAB** resistance in long-term cell culture experiments.

# Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for MeLAB?

A1: **MeLAB** is a potent and selective inhibitor of MEK1 and MEK2, key protein kinases in the MAPK/ERK signaling pathway. By inhibiting MEK, **MeLAB** prevents the phosphorylation and activation of ERK1/2, which in turn blocks downstream signaling that promotes cell proliferation, differentiation, and survival. This pathway is often constitutively active in various cancer types, particularly those with BRAF or RAS mutations.[1]

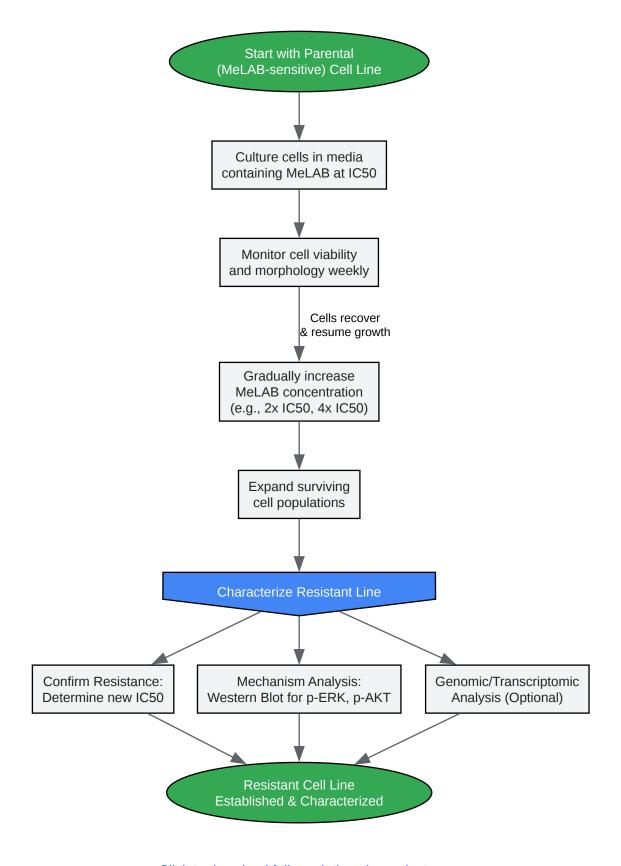






# Common MeLAB Resistance Pathways RTK Amplification MAPK Pathway **RAS** Bypass Pathway (PI3K/AKT) MeLAB RAF PI3K Feedback Crosstalk Reactivation **MEK AKT** mTOR **ERK** Cell Proliferation & Survival





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### References

- 1. uclahealth.org [uclahealth.org]
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